

Preliminary Toxicological Profile of N-Desmethyl Rosiglitazone: A Data-Driven Guide

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Compound of Interest

Compound Name: *N-Desmethyl Rosiglitazone*

Cat. No.: *B021104*

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Abstract

N-Desmethyl Rosiglitazone is a primary metabolite of Rosiglitazone, an insulin-sensitizing agent of the thiazolidinedione class. Understanding the toxicological profile of this metabolite is crucial for a comprehensive safety assessment of the parent drug. This technical guide synthesizes the currently available, albeit limited, preclinical data on the toxicological screening of **N-Desmethyl Rosiglitazone**. While extensive research has focused on the parent compound, Rosiglitazone, direct toxicological evaluation of its N-desmethyl metabolite is not widely published. This document aims to present the existing information, highlight data gaps, and provide a framework for future toxicological investigation.

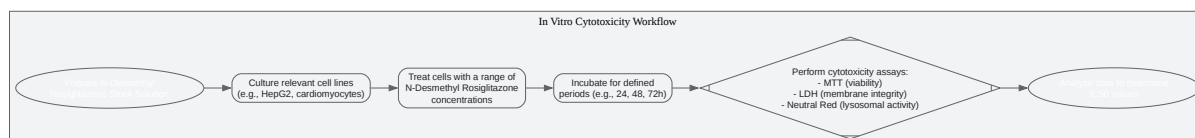
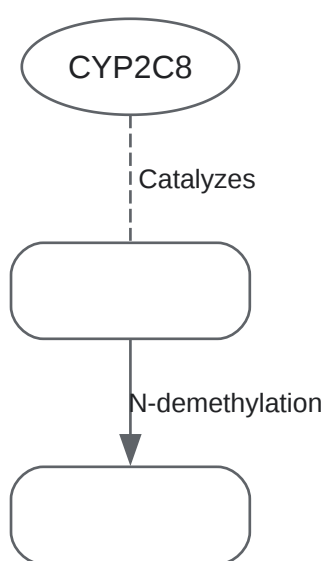
Introduction

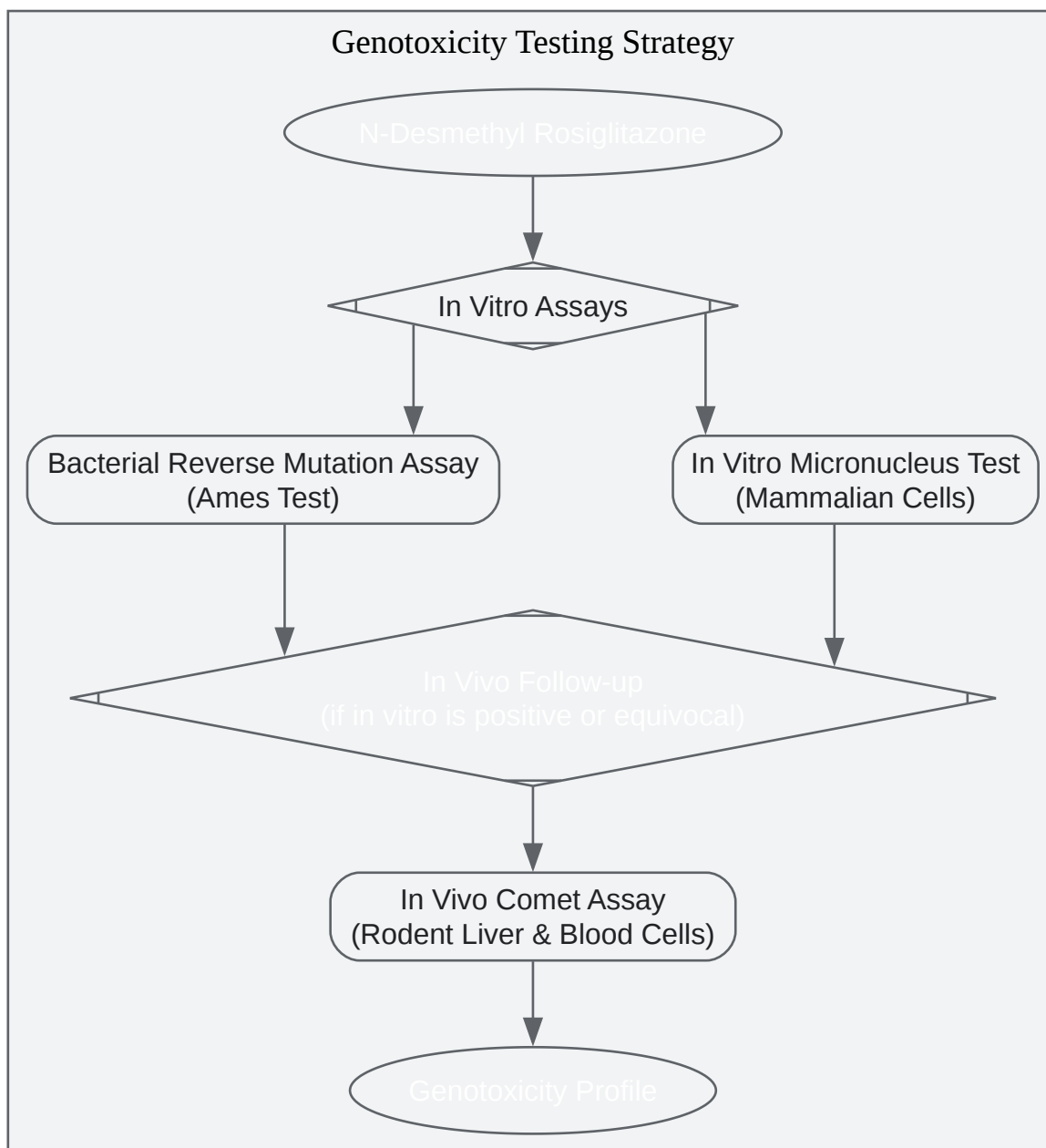
Rosiglitazone, a potent agonist of the peroxisome proliferator-activated receptor-gamma (PPAR γ), has been utilized in the management of type 2 diabetes. Its metabolism is extensive, primarily occurring in the liver via N-demethylation and hydroxylation. The major routes of metabolism involve cytochrome P450 isoenzymes, with CYP2C8 being the principal enzyme responsible for the formation of **N-Desmethyl Rosiglitazone**.^[1] While the pharmacological and toxicological properties of Rosiglitazone have been subjects of numerous studies, leading to concerns about cardiovascular risks and hepatotoxicity, the specific toxicological profile of its metabolites, including **N-Desmethyl Rosiglitazone**, is less characterized.^{[2][3][4][5][6]} This

guide focuses on collating the preliminary toxicological screening information available for **N-Desmethyl Rosiglitazone** to aid in its safety and risk assessment.

Metabolic Pathway of Rosiglitazone to N-Desmethyl Rosiglitazone

The biotransformation of Rosiglitazone to **N-Desmethyl Rosiglitazone** is a critical step in its clearance. This metabolic process is primarily mediated by the cytochrome P450 enzyme CYP2C8 in the liver.





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References

- 1. accessdata.fda.gov [accessdata.fda.gov]
- 2. Rosiglitazone - LiverTox - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. Rosiglitazone causes cardiotoxicity via peroxisome proliferator-activated receptor γ -independent mitochondrial oxidative stress in mouse hearts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Rosiglitazone - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. Effect of rosiglitazone on liver structure and function in genetically diabetic Akita mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Regulatory action on rosiglitazone by the U.S. Food and Drug Administration - PubMed [pubmed.ncbi.nlm.nih.gov]
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